

# Hydrolysis of fluorosulfonic acid to HF and sulfuric acid

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## Compound of Interest

Compound Name: Fluorosulfonic acid

Cat. No.: B1217915

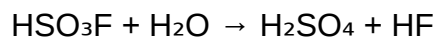
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Welcome to the Technical Support Center for the handling and hydrolysis of **fluorosulfonic acid**. This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective experimentation.

## Frequently Asked Questions (FAQs)

Q1: What is the hydrolysis of **fluorosulfonic acid**?

A1: The hydrolysis of **fluorosulfonic acid** ( $\text{HSO}_3\text{F}$ ) is a chemical reaction in which  $\text{HSO}_3\text{F}$  reacts with water ( $\text{H}_2\text{O}$ ) to produce sulfuric acid ( $\text{H}_2\text{SO}_4$ ) and hydrogen fluoride ( $\text{HF}$ ).<sup>[1][2]</sup> The reaction is represented by the chemical equation:



This reaction is highly exothermic and can be extremely violent.<sup>[2]</sup>

Q2: What are the primary hazards associated with this reaction?

A2: The primary hazards include:

- **Extreme Reactivity with Water:** The reaction is violent, especially when adding water to the acid, which is strongly discouraged.<sup>[2]</sup>
- **Corrosivity:** **Fluorosulfonic acid** is extremely corrosive to metals and tissues.<sup>[2]</sup> Both the reactant ( $\text{HSO}_3\text{F}$ ) and the products ( $\text{H}_2\text{SO}_4$  and  $\text{HF}$ ) are highly corrosive.

- Toxicity: The hydrolysis releases hydrogen fluoride (HF), which is a highly toxic and corrosive gas that can cause severe burns to the skin, eyes, and respiratory tract upon contact.<sup>[1][3]</sup> Inhalation of HF vapor can lead to delayed and potentially fatal pulmonary edema.<sup>[2][3]</sup>

Q3: Is **fluorosulfonic acid** considered a "superacid"?

A3: Yes, **fluorosulfonic acid** is classified as a superacid. It is one of the strongest commercially available simple Brønsted acids, with a Hammett acidity function ( $H_0$ ) of -15.1, making it approximately 1,000 times stronger than 100% sulfuric acid ( $H_0 \approx -12$ ).<sup>[1]</sup>

Q4: Can I store **fluorosulfonic acid** in a glass container?

A4: No. **Fluorosulfonic acid** reacts with moisture, and the resulting hydrogen fluoride (HF) will attack siliceous materials, including glass.<sup>[2]</sup> It should be stored in chemically resistant plastic containers such as polyethylene or Teflon.

## Troubleshooting Guides

Q1: My reaction is extremely violent and fuming excessively. What went wrong?

A1: This is a classic sign of an uncontrolled reaction, likely caused by adding water directly to the acid or adding the acid to water too quickly.

- Immediate Action: Ensure you are wearing appropriate personal protective equipment (PPE) and working in a certified chemical fume hood. If the reaction is untenable, evacuate the area and consult your institution's emergency procedures.
- Root Cause: The hydrolysis of **fluorosulfonic acid** is highly exothermic. Rapid mixing generates heat faster than it can be dissipated, causing the solution to boil and release large quantities of toxic HF and sulfuric acid mist.
- Solution: The correct procedure is to always add the acid slowly and in a controlled manner to a large excess of cold water or, preferably, an ice bath.<sup>[2]</sup> This helps to manage the heat generated and keep the reaction under control.

Q2: I've noticed corrosion or damage to my experimental apparatus. Why is this happening?

A2: The corrosive nature of both **fluorosulfonic acid** and its hydrolysis product, hydrogen fluoride, is the likely cause.

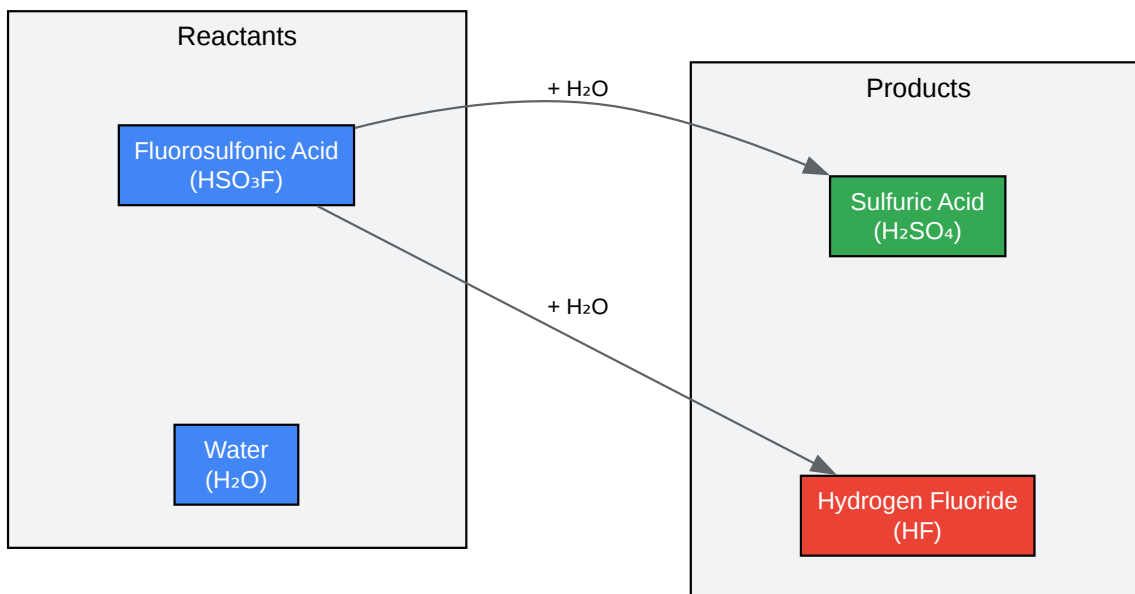
- Root Cause:  $\text{HSO}_3\text{F}$  is corrosive to most metals.<sup>[2]</sup> The generated HF is particularly aggressive and attacks glass, ceramics, and some metals.
- Solution: Ensure all components of your apparatus (reaction vessel, stir bars, tubing) are made of compatible materials. Recommended materials include fluoropolymers (e.g., Teflon, PFA) and polyethylene. Avoid using glass or standard stainless steel equipment where direct contact is expected.

Q3: The hydrolysis appears to be incomplete or slower than expected. What factors could be influencing this?

A3: While the reaction with excess water is typically rapid, certain conditions can slow or inhibit the hydrolysis.

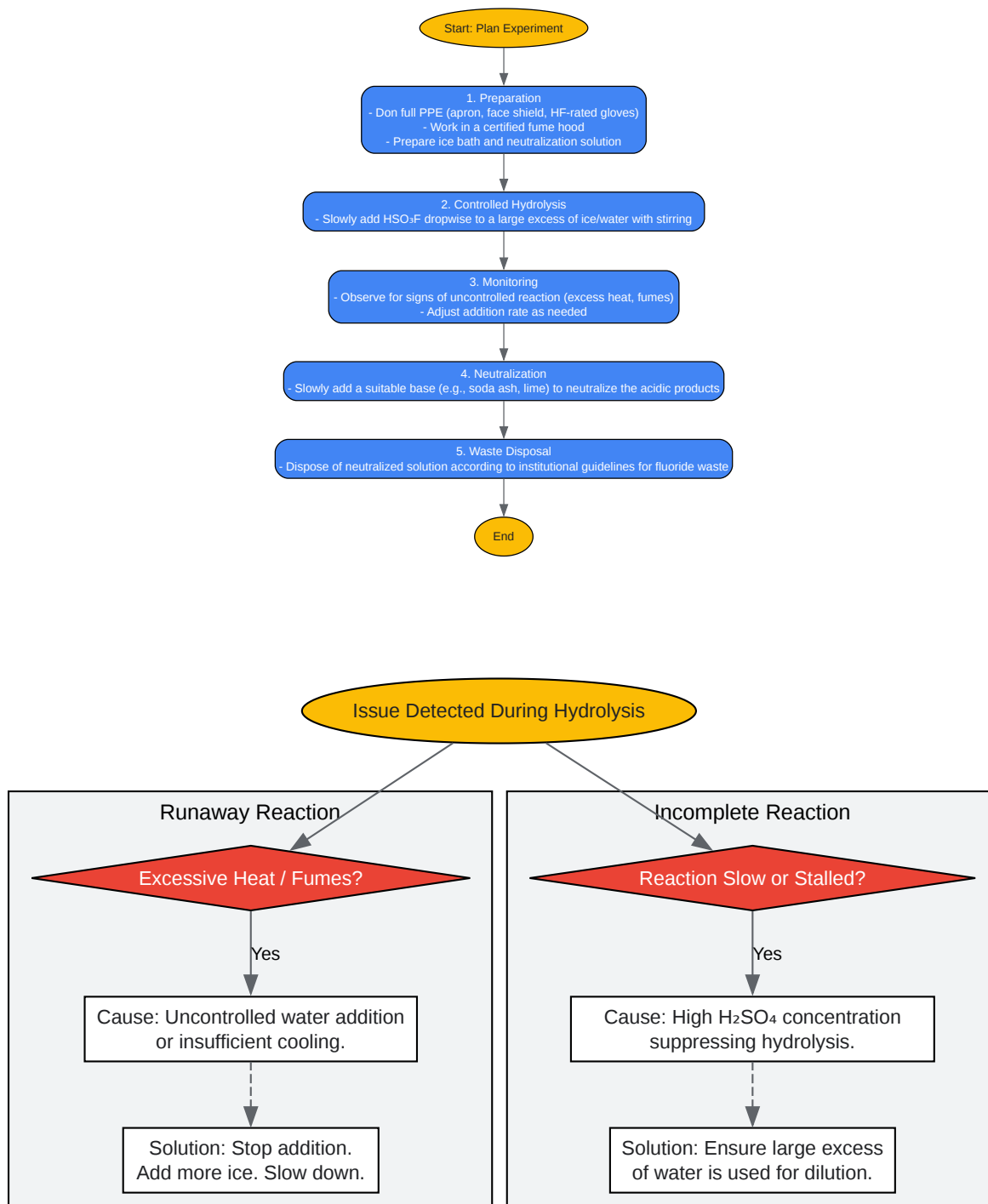
- Root Cause 1: High Sulfuric Acid Concentration: The hydrolysis process can be suppressed by high concentrations of sulfuric acid. The presence of excess  $\text{H}_2\text{SO}_4$  can shift the equilibrium, favoring the stability of **fluorosulfonic acid**.
- Solution 1: Ensure sufficient water is present to drive the reaction to completion and to dilute the resulting sulfuric acid.
- Root Cause 2: Low Temperature: While lower temperatures are necessary to control the reaction's vigor, extremely low temperatures can significantly decrease the reaction rate.
- Solution 2: Maintain a controlled low temperature (e.g., 0-10 °C) using an ice bath rather than a cryogenic bath, allowing for a manageable yet effective reaction rate.

## Reaction Pathway and Workflows



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Caption: Hydrolysis of **fluorosulfonic acid** with water to yield sulfuric acid and hydrogen fluoride.



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